

Proper Disposal of Bractoppin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Bractoppin*

Cat. No.: *B1192332*

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This document provides essential safety and logistical information for the proper disposal of **Bractoppin**, a drug-like inhibitor of the human BRCA1 tandem (t)BRCT domain.^{[1][2]} Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

Chemical and Physical Properties

A summary of **Bractoppin**'s relevant quantitative data is presented below. This information is essential for a comprehensive understanding of its characteristics for safe handling and disposal.

Property	Value
Molecular Formula	C25H23FN4O[3]
Molecular Weight	414.47 g/mol [3]
CAS Number	2290527-07-8[3]
Appearance	Solid[4]
Melting Point	253.2 - 253.4°C[4]
Boiling Point	757°C at 760 mmHg[4]
Solubility in DMSO	83 mg/mL (200.25 mM)[2][5]
Solubility in Ethanol	83 mg/mL (200.25 mM)[5]
Water Solubility	Insoluble[5]

Hazard Identification and Safety Precautions

Bractoppin is classified with the following hazards according to the Globally Harmonized System (GHS):

- Acute toxicity, oral (Category 4): Harmful if swallowed.[3]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[3]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[3]
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation. [3]

Personal Protective Equipment (PPE): When handling **Bractoppin**, always wear appropriate PPE, including:

- Safety goggles with side-shields[3][4]
- Protective gloves[3][4]

- Impervious clothing[3][4]
- A suitable respirator, especially when handling the solid form to avoid dust inhalation.[3][4]

Ensure adequate ventilation and have an accessible safety shower and eye wash station in the immediate work area.[3][4]

Step-by-Step Disposal Procedures

The following procedures provide a general framework for the safe disposal of **Bractoppin** waste. Note: All disposal activities must comply with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Step 1: Waste Segregation

Proper segregation of waste at the source is critical. **Bractoppin** waste should be categorized as follows:

- **Solid Bractoppin Waste:** Includes expired or unused pure **Bractoppin**, and lab materials heavily contaminated with solid **Bractoppin** (e.g., weighing boats, contaminated spatulas).
- **Liquid Bractoppin Waste:** Includes solutions containing **Bractoppin**, such as stock solutions or experimental media. Given its insolubility in water, organic solvents like DMSO and ethanol are likely used.[2][5] These solvent wastes are considered hazardous.
- **Contaminated Labware:** Includes items with trace amounts of **Bractoppin** contamination, such as pipette tips, centrifuge tubes, and gloves.

Step 2: Containerization and Labeling

- **Solid and Liquid Waste:**
 - Collect solid and liquid **Bractoppin** waste in separate, designated hazardous waste containers that are chemically compatible with the waste being collected (e.g., a polyethylene container for organic solvent waste).
 - The container must be in good condition and have a secure, leak-proof lid.

- Label the container clearly with a "Hazardous Waste" label.
- The label must include:
 - The full chemical name: "**Bractoppin**"
 - The specific solvent(s) if it is a liquid waste (e.g., "**Bractoppin** in DMSO").
 - The associated hazards (e.g., "Toxic," "Irritant").
 - The date accumulation started.
- Contaminated Labware:
 - Dispose of contaminated disposable labware in a designated "Chemical Waste" container or as directed by your institution's EHS.

Step 3: Storage

- Store hazardous waste containers in a designated, well-ventilated, and secure area.
- Ensure the storage area is away from drains and incompatible materials.[3] **Bractoppin** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[3]
- Keep containers closed except when adding waste.

Step 4: Disposal

- Never dispose of **Bractoppin** waste down the drain or in the regular trash.
- Arrange for the pickup and disposal of the hazardous waste through your institution's licensed hazardous waste disposal service.
- Follow all institutional procedures for scheduling a waste pickup.

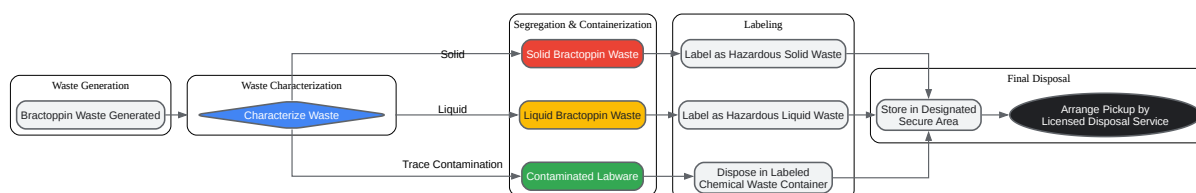
Experimental Protocols

Specific experimental protocols for the disposal of **Bractoppin** are not available as disposal is a regulated safety procedure rather than a research experiment. The appropriate disposal

method is determined by the chemical's hazardous properties and regulatory requirements.

Bractoppin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Bractoppin** waste.



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Caption: Workflow for the proper disposal of **Bractoppin** waste.

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